

Unable to Identify "MC 1046" as a Chemical Substance

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MC 1046

Cat. No.: B196321

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Comprehensive searches for "**MC 1046**" have not yielded a definitive identification of a chemical or biological substance that would be handled in a laboratory setting by researchers, scientists, and drug development professionals. The identifier "**MC 1046**" is associated with a variety of unrelated products and codes, including a remote control model, a university chemistry course, and a lumber product sample.

Without a specific chemical identity, it is impossible to provide the essential safety and logistical information requested, such as:

- Personal Protective Equipment (PPE): Recommendations for gloves, eye protection, and respiratory protection are specific to the hazards of a particular substance.
- Operational and Disposal Plans: Safe handling and disposal procedures are dictated by the chemical and physical properties of the material, including its reactivity, toxicity, and environmental impact.
- Experimental Protocols and Signaling Pathways: Detailed methodologies and biological pathway information are contingent on the nature and function of the specific compound.

A Safety Data Sheet (SDS), the primary source for chemical safety information, could not be located for a substance designated "**MC 1046**."

To receive the requested safety and handling information, please provide a more specific and unambiguous identifier for the substance of interest, such as:

- A full chemical name (e.g., N-(4-hydroxyphenyl)acetamide)
- A CAS Registry Number (e.g., 103-90-2)
- A product number from a specific chemical supplier

Providing accurate and reliable safety information is of utmost importance. Generic safety protocols would not be appropriate and could be dangerously misleading. Once the substance is clearly identified, a detailed response addressing all the core requirements of your request can be generated.

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